

Application Notes and Protocols: Biological Activity of 5-Hydroxyisophthalamide Derivatives

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

5-Hydroxyisophthalamide derivatives represent a class of compounds with significant potential in drug discovery, demonstrating a range of biological activities. These notes provide an overview of their investigated therapeutic applications, focusing on their role as enzyme inhibitors. The detailed protocols and data presented herein are intended to guide researchers in the evaluation and development of these promising molecules.

Biological Activities and Therapeutic Potential

5-Hydroxyisophthalamide and its related derivatives have been investigated for several biological activities, primarily as enzyme inhibitors. Key therapeutic areas of interest include:

- **Cancer Immunotherapy:** Certain derivatives function as potent and selective inhibitors of Indoleamine-2,3-dioxygenase 1 (IDO1), a crucial enzyme in tumor immune evasion.[1] By blocking IDO1, these compounds can restore T-cell function and enhance anti-tumor immunity.[1]

- **Antidiabetic Agents:** Some derivatives have shown inhibitory activity against carbohydrate-hydrolyzing enzymes such as α -glucosidase and α -amylase.[2][3] Inhibition of these enzymes can help control postprandial hyperglycemia, a key aspect of managing diabetes mellitus.[4]
- **Antimicrobial Agents:** Modified benzoxazinorifamycin derivatives, which share structural similarities, have demonstrated potent activity against various bacteria, including *Mycobacterium tuberculosis* and *Mycobacterium avium* complex.[5]
- **Anti-inflammatory and Analgesic Agents:** Isoquinolone derivatives have been explored as antagonists for the lysophosphatidic acid receptor 5 (LPA5), showing potential in attenuating inflammatory and neuropathic pain.[6]

Quantitative Data Summary

The following tables summarize the inhibitory activities of representative derivatives against various enzymes.

Table 1: Inhibition of α -Glucosidase and α -Amylase by 5-Styryl-2-aminochalcone Hybrids[2]

Compound	Target Enzyme	IC50 (μ M)
3a	α -Glucosidase	17.8 ± 0.32
3b	α -Glucosidase	6.1 ± 0.24
3c	α -Glucosidase	12.6 ± 0.31
3d	α -Glucosidase	9.4 ± 0.50
3e	α -Glucosidase	5.1 ± 0.61
3f	α -Glucosidase	6.9 ± 0.37

Table 2: Inhibition of Indoleamine-2,3-dioxygenase 1 (IDO1) by Hydroxyamidine Derivatives[1]

Compound	Target Enzyme	HeLa Cell IC50 (μM)
Epacadostat	IDO1	Micromolar level
Compound 5	IDO1	Modest enzymatic activity
Compound 13	IDO1	Favorable enzymatic and cellular activities
Compound 14	IDO1	Favorable enzymatic and cellular activities
Compound 15	IDO1	Favorable enzymatic and cellular activities
Compound 18	IDO1	Favorable enzymatic and cellular activities

Table 3: Inhibition of Phosphodiesterase (PDE) and Calcium Elevation by Pyrimidoquinoline and Isoquinoline Derivatives^[7]

Compound	Target	IC50 (μM)
IQ3b	PDE	11 ± 5
AQ11	PDE	43 ± 8
IQ3b	Calcium Elevation	9 ± 4
AQ11	Calcium Elevation	32 ± 6

Experimental Protocols

Protocol 1: In Vitro α-Glucosidase Inhibition Assay

This protocol outlines the procedure for determining the inhibitory activity of **5-Hydroxyisophthalamide** derivatives against α-glucosidase.

Materials:

- α-Glucosidase from *Saccharomyces cerevisiae*

- p-Nitrophenyl- α -D-glucopyranoside (pNPG)
- Phosphate buffer (pH 6.8)
- Test compounds (**5-Hydroxyisophthalamide** derivatives)
- Acarbose (positive control)
- 96-well microplate reader
- Dimethyl sulfoxide (DMSO)

Procedure:

- Preparation of Solutions:
 - Prepare a stock solution of the test compound and acarbose in DMSO.
 - Prepare a solution of α -glucosidase in phosphate buffer.
 - Prepare a solution of pNPG in phosphate buffer.
- Assay:
 - Add 50 μ L of phosphate buffer to each well of a 96-well plate.
 - Add 10 μ L of the test compound solution at various concentrations to the respective wells.
 - Add 20 μ L of the α -glucosidase solution to each well and incubate at 37°C for 15 minutes.
 - Initiate the reaction by adding 20 μ L of the pNPG solution to each well.
 - Incubate the plate at 37°C for 20 minutes.
 - Stop the reaction by adding 50 μ L of Na₂CO₃ solution (0.2 M).
 - Measure the absorbance at 405 nm using a microplate reader.
- Data Analysis:

- The percentage of inhibition is calculated using the following formula: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$
- The IC₅₀ value (the concentration of the inhibitor required to inhibit 50% of the enzyme activity) is determined by plotting the percentage of inhibition against the inhibitor concentration.

Protocol 2: In Vitro Indoleamine-2,3-dioxygenase 1 (IDO1) Inhibition Assay

This protocol describes the method for assessing the inhibitory effect of derivatives on IDO1 enzyme activity.

Materials:

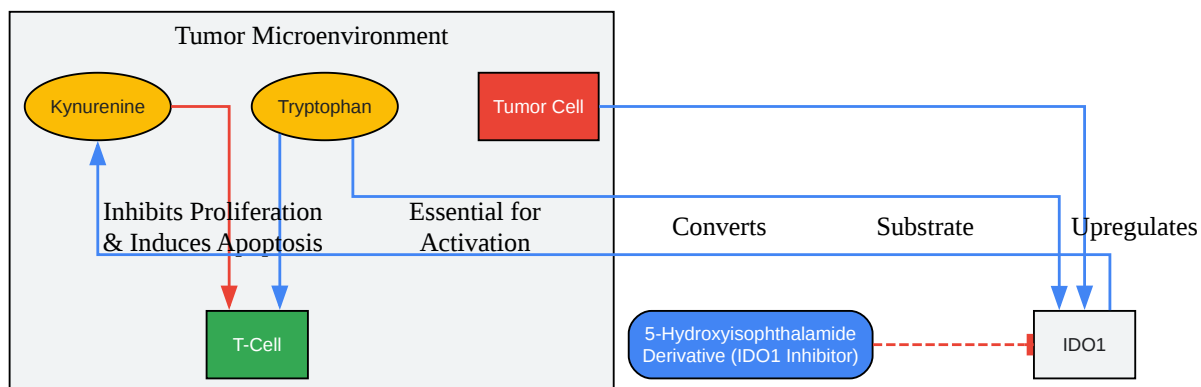
- Recombinant human IDO1 enzyme
- L-Tryptophan (substrate)
- Methylene blue (cofactor)
- Ascorbic acid
- Catalase
- Phosphate buffer (pH 6.5)
- Test compounds
- Epacadostat (positive control)
- Trichloroacetic acid (TCA)
- Ehrlich's reagent
- 96-well microplate reader

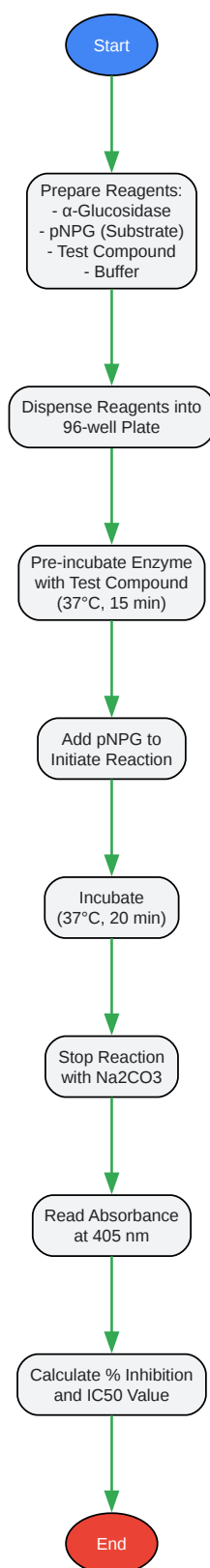
Procedure:

- Assay Mixture Preparation:
 - Prepare a reaction mixture containing phosphate buffer, L-tryptophan, methylene blue, ascorbic acid, and catalase.
- Assay Performance:
 - Add the test compound at various concentrations to the wells of a 96-well plate.
 - Add the IDO1 enzyme to each well.
 - Pre-incubate the plate at room temperature for 10 minutes.
 - Initiate the enzymatic reaction by adding the assay mixture.
 - Incubate at 37°C for 1 hour.
- Detection of Kynurenine:
 - Stop the reaction by adding TCA.
 - Incubate at 60°C for 30 minutes to convert N-formylkynurenine to kynurenine.
 - Centrifuge the plate to pellet the precipitated protein.
 - Transfer the supernatant to a new plate.
 - Add Ehrlich's reagent to each well.
 - Measure the absorbance at 490 nm.
- Data Analysis:
 - Calculate the percentage of inhibition based on the reduction in kynurenine production.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the log of the inhibitor concentration.

Visualizations

Signaling Pathway and Experimental Workflow Diagrams





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